

# Proper Disposal of Diacetyldihydromorphine: A Guide for Laboratory Professionals

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Diacetyldihydromorphine*

Cat. No.: *B3343199*

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Disclaimer: **Diacetyldihydromorphine** (also known as dihydroheroin) is a potent opiate derivative classified as a Schedule I controlled substance in the United States.<sup>[1][2]</sup> Its handling and disposal are subject to stringent federal and institutional regulations. This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals. Always consult and adhere to your institution's specific Environmental Health & Safety (EH&S) protocols and all applicable federal, state, and local regulations.

The disposal of **Diacetyldihydromorphine** is governed by the Drug Enforcement Administration (DEA) requirement that the substance must be rendered "non-retrievable."<sup>[3][4]</sup> This standard ensures that the controlled substance cannot be re-isolated or repurposed after disposal. The following procedures outline a compliant and safe workflow for laboratory settings.

## Key Disposal Principles

- **No Drain or Trash Disposal:** Under no circumstances should **Diacetyldihydromorphine** or its containers be disposed of in the regular trash, down the sink, or in sharps containers.<sup>[5][6]</sup>
- **Segregation is Critical:** All waste containing **Diacetyldihydromorphine** must be segregated from other chemical or biological waste streams to ensure proper handling and documentation.<sup>[7]</sup>

- Documentation is Mandatory: Stringent record-keeping is required for all controlled substances, from acquisition to disposal.[3][6] A detailed disposal log must be maintained.
- Two-Person Integrity: The on-site destruction of controlled substances requires that two authorized employees handle and witness the entire process.[3]

## Chemical and Physical Properties

A summary of key quantitative data for **Diacetyldihydromorphine** is provided below for easy reference.

Property	Value
CAS Registry Number	509-71-7[1][2][8]
Molecular Formula	C <sub>21</sub> H <sub>25</sub> NO <sub>5</sub> [8]
Molecular Weight	371.43 g/mol [8]
Melting Point	165-167°C[8]
Solubility	Slightly soluble in water; Soluble in chloroform, alcohol, ether.[8]
US Legal Status	Schedule I Controlled Substance[1][2]

## Step-by-Step Disposal Protocol

This protocol details the methodology for the compliant disposal of **Diacetyldihydromorphine** waste in a laboratory environment.

### 1. Waste Accumulation and Storage:

- Immediately segregate all waste materials containing **Diacetyldihydromorphine**, including pure substance, solutions, contaminated labware (e.g., pipette tips, vials), and personal protective equipment (PPE).
- Place all waste into a designated, compatible, and leak-proof hazardous waste container with a secure screw-top cap.[9][10]

- The container must be clearly labeled as "Hazardous Waste: **Diacetyldihydromorphine**" and include the date waste was first added.[9]
- Store the container in a designated and secure Satellite Accumulation Area (SAA) within the laboratory.[9][10] The SAA should be at or near the point of generation.[9]

## 2. Initiating Disposal and Record-Keeping:

- When the container is full or disposal is required, initiate a disposal request through your institution's EH&S department.
- Begin a new entry in your controlled substance disposal log. This log must be maintained for a minimum of two years and be available for DEA inspection.[3]

## 3. On-Site Destruction (Rendering Non-Retrievable):

- The destruction process must be performed in accordance with a protocol approved by your institution's EH&S office and must render the **Diacetyldihydromorphine** "non-retrievable." [4]
- This procedure must be personally handled and witnessed by two authorized employees for its entire duration.[3]
- A common method involves chemical degradation. This may include treatment with a strong oxidizing agent or another chemical process that irreversibly alters the molecular structure of the substance. Do not attempt chemical degradation without an approved, validated protocol and proper safety controls (e.g., fume hood).

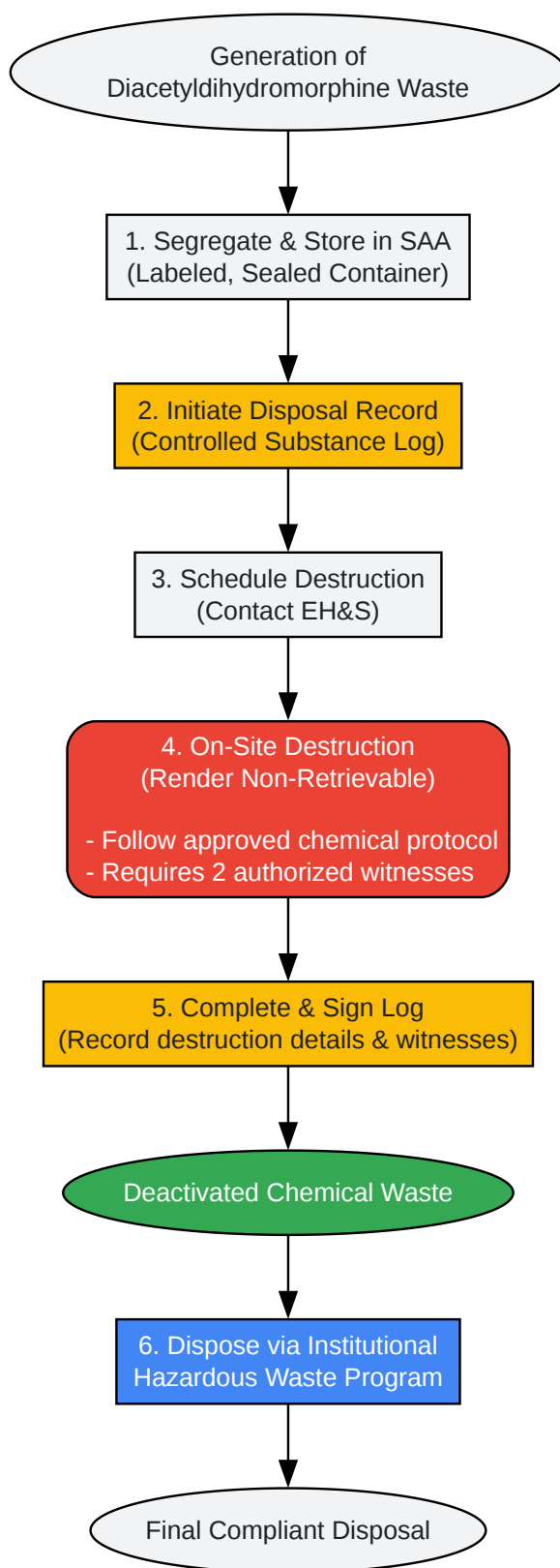
## 4. Documentation and Final Disposal:

- Upon completion of the destruction procedure, both employees must sign and date the disposal log, attesting to the witnessing of the destruction.[3]
- Even after being rendered non-retrievable, the resulting chemical mixture is still considered hazardous waste and must be disposed of accordingly.

- Securely cap the container and arrange for pickup by your institution's hazardous waste management service.[\[5\]](#)[\[9\]](#)
- Empty containers that held **Diacetyldihydromorphine** must be triple-rinsed with a suitable solvent. The rinseate must be collected and disposed of as hazardous waste.[\[5\]](#) After triple-rinsing, deface all labels on the container before disposing of it as regular trash.[\[5\]](#)

## Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **Diacetyldihydromorphine** in a research setting.



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Caption: Workflow for the compliant disposal of **Diacetyldihydromorphine**.

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Address: 3281 E Guasti Rd  
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